

In Vitro Characterization of Ro 41-0960: A Technical Guide

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Compound of Interest

Compound Name: RO-41

Cat. No.: B8782779

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the in vitro characterization of Ro 41-0960, a potent and selective inhibitor of Catechol-O-methyltransferase (COMT). The information presented herein is intended to support research and development activities by providing detailed quantitative data, experimental protocols, and visual representations of key biological pathways and workflows.

Core Mechanism of Action

Ro 41-0960 is a synthetic, broad-spectrum nitrocatechol compound that acts as a potent and selective inhibitor of COMT.^[1] This enzyme plays a crucial role in the metabolic degradation of catecholamines, such as dopamine and norepinephrine, and catechol estrogens.^[2] By binding to the catalytic site of COMT, Ro 41-0960 prevents the transfer of a methyl group from the co-factor S-adenosyl-L-methionine (SAM) to the hydroxyl group of its catechol substrates.^[3] This inhibition leads to an accumulation of these substrates, thereby modulating their downstream signaling pathways.

Quantitative Data Presentation

The following tables summarize the key quantitative parameters of Ro 41-0960's in vitro activity, including its potency against its primary target, COMT, and its interactions with known off-target proteins.

Table 1: In Vitro Inhibitory and Activating Potency of Ro 41-0960

Parameter	Target/System	Value	Species/Assay Condition
IC ₅₀	COMT	5 - 42 nM	Human Mammary Tissue Cytosol[2]
COMT	12 ± 9 nM	Recombinant Human COMT[4]	
COMT	46.1 nM	Not Specified[4]	
COMT	~50 nM	Not specified[2]	
EC ₅₀	Increased Norepinephrine Retention	23 ± 5 nM	CHO cells expressing NET[4]
Prevention of L-DOPA induced dopaminergic neuron loss	0.1 µM	Primary rat rostral mesencephalic tegmentum cultures[4]	
Increased Ca ²⁺ affinity (SERCA2a Activation)	22.98 µM	Cardiac sarcoplasmic reticulum (SERCA2a + PLB)[4][5]	
K _i	COMT	2.9 nmol	Dog pancreas[4]
K _a	Transthyretin (TTR) Binding	15 nM (K _{a1})	Isothermal Titration Calorimetry (ITC)[4]
Transthyretin (TTR) Binding	2000 nM (K _{a2})	Isothermal Titration Calorimetry (ITC)[4]	

Table 2: Selectivity Profile of Ro 41-0960

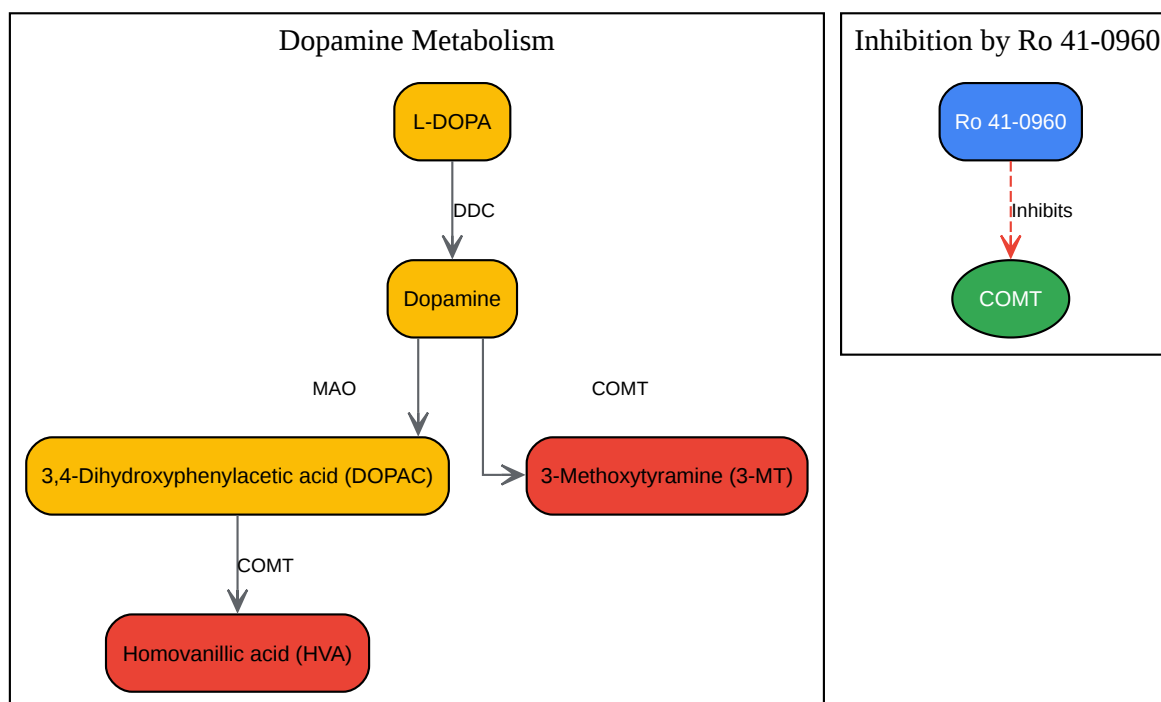
Off-Target Enzyme	Activity	Reference
Monoamine Oxidase A (MAO-A)	No significant activity	[2]
Monoamine Oxidase B (MAO-B)	No significant activity	[2]
Phenolsulphotransferases (PST)	No significant activity	[2]

Note: While Ro 41-0960 is characterized as a highly selective COMT inhibitor, specific IC_{50} values against a broad panel of other enzymes are not readily available in the public domain.

Signaling Pathways and Experimental Workflows

The following diagrams, generated using the DOT language, illustrate the key signaling pathways affected by Ro 41-0960 and provide standardized workflows for relevant in vitro experiments.

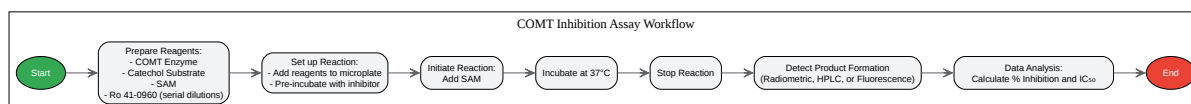
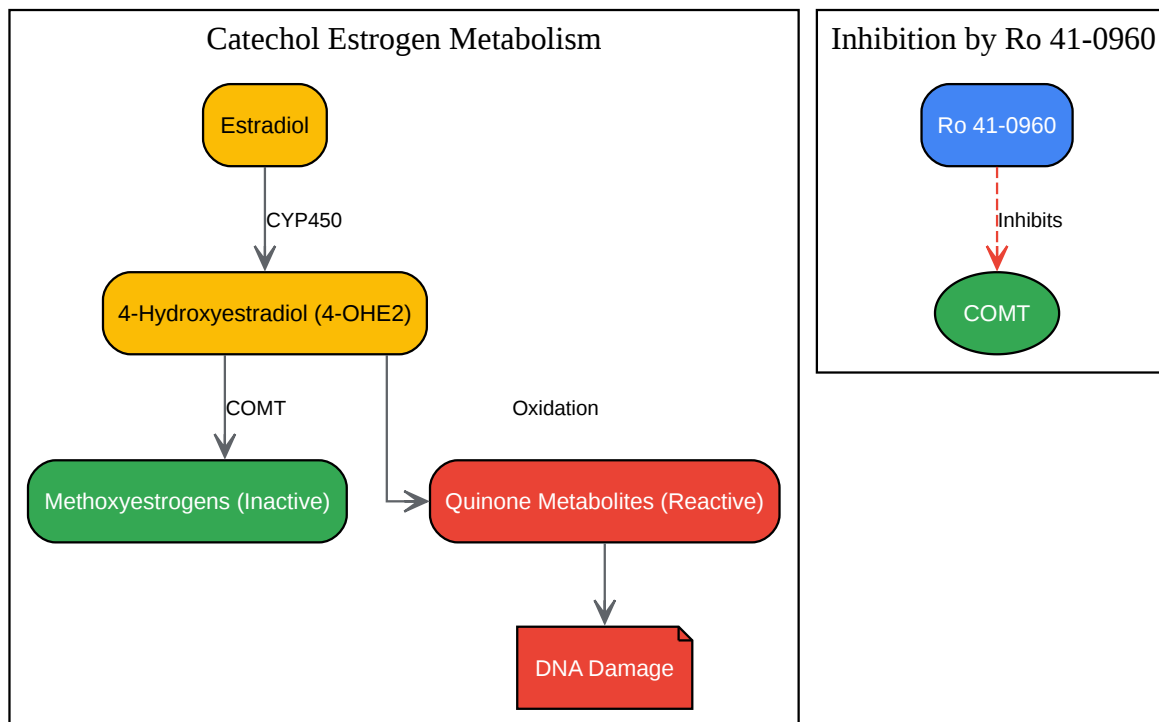
Catecholamine Metabolism Pathway



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Caption: Inhibition of COMT by Ro 41-0960 blocks the conversion of dopamine and DOPAC to their methylated metabolites.

Catechol Estrogen Metabolism and DNA Damage Pathway



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